

Personal protective equipment for handling Piroxicam-d3

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Compound of Interest

Compound Name: Piroxicam-d3

Cat. No.: B563770

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Essential Safety and Handling Guide for Piroxicam-d3

This document provides immediate safety, handling, and disposal protocols for **Piroxicam-d3** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

Piroxicam-d3, a deuterium-labeled version of the non-steroidal anti-inflammatory drug (NSAID) Piroxicam, should be handled with care. It is classified as toxic if swallowed[1][2]. Ingestion may lead to serious health issues, including gastrointestinal toxicity, kidney toxicity, headache, dizziness, and blurred vision[3][4].

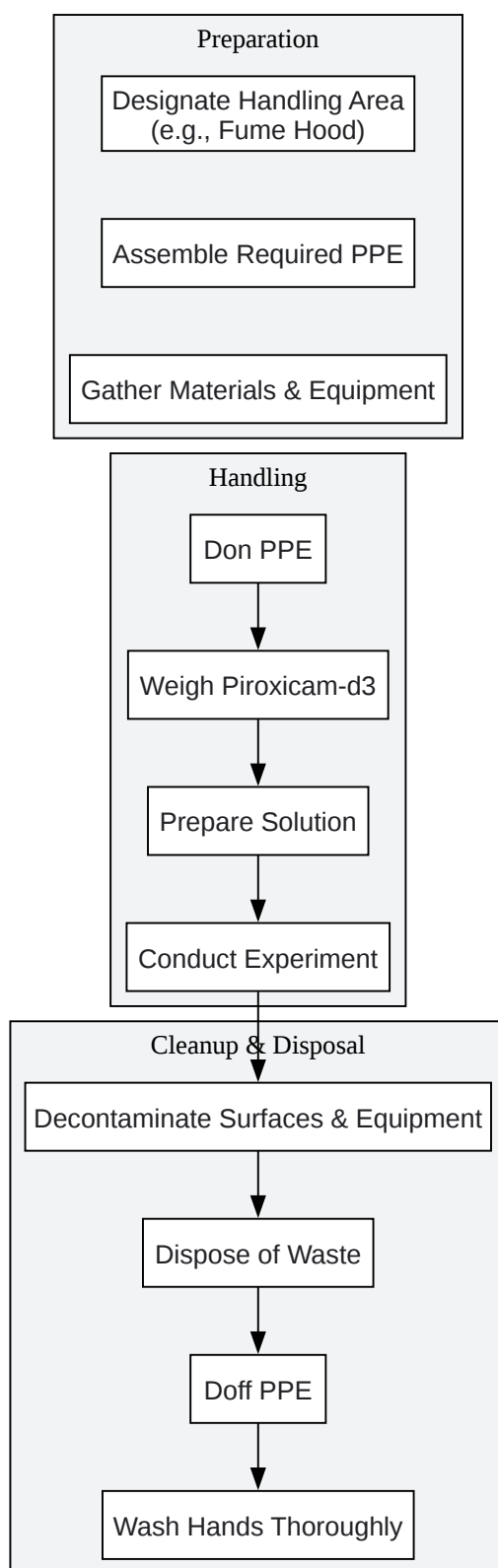
Table 1: Required Personal Protective Equipment (PPE) for Handling **Piroxicam-d3**

Protection Type	Required PPE	Specifications and Standards
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. A face shield may be required for larger quantities or when there is a risk of splashing.	Conforming to EN 166 (EU) or NIOSH (US) standards[5].
Hand Protection	Nitrile or latex gloves (powder-free). Double gloving is recommended for extended contact.	Gloves must be inspected prior to use and comply with ASTM standard D-6978-(05)-13[6][7].
Respiratory Protection	A NIOSH-certified N95 or N100 respirator is recommended when handling powders or if there is a risk of aerosol generation.	Use in accordance with a respiratory protection program such as CSA Standard Z94.4-18[7].
Body Protection	A lab coat or gown that is resistant to chemical permeation. Protective shoe covers and head coverings should also be considered.	Protective clothing should meet standards such as EN13982 or ANSI 103[3][6].

Safe Handling and Operational Plan

Adherence to proper handling procedures is critical to minimize exposure and ensure a safe laboratory environment.

Experimental Workflow for Handling **Piroxicam-d3**



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Caption: Workflow for the safe handling of **Piroxicam-d3**.

Step-by-Step Handling Protocol:

- Preparation:
 - Designate a specific area for handling **Piroxicam-d3**, preferably within a chemical fume hood or a well-ventilated area[4][5].
 - Assemble all necessary PPE as outlined in Table 1.
 - Gather all required materials and equipment for the experiment.
- Handling:
 - Put on all required PPE before handling the compound.
 - When weighing the solid form, minimize dust generation[3].
 - If preparing a solution, add the solute to the solvent slowly to avoid splashing.
 - Conduct the experiment, avoiding contact with skin and eyes[8]. Do not eat, drink, or smoke in the handling area[1].
- Cleanup and Disposal:
 - Decontaminate all surfaces and equipment after use.
 - Dispose of waste in a designated, labeled, and sealed container[9].
 - Carefully remove PPE, avoiding contamination of skin.
 - Wash hands thoroughly with soap and water after handling is complete[6].

Spill and Emergency Procedures

In the event of a spill or exposure, immediate action is necessary.

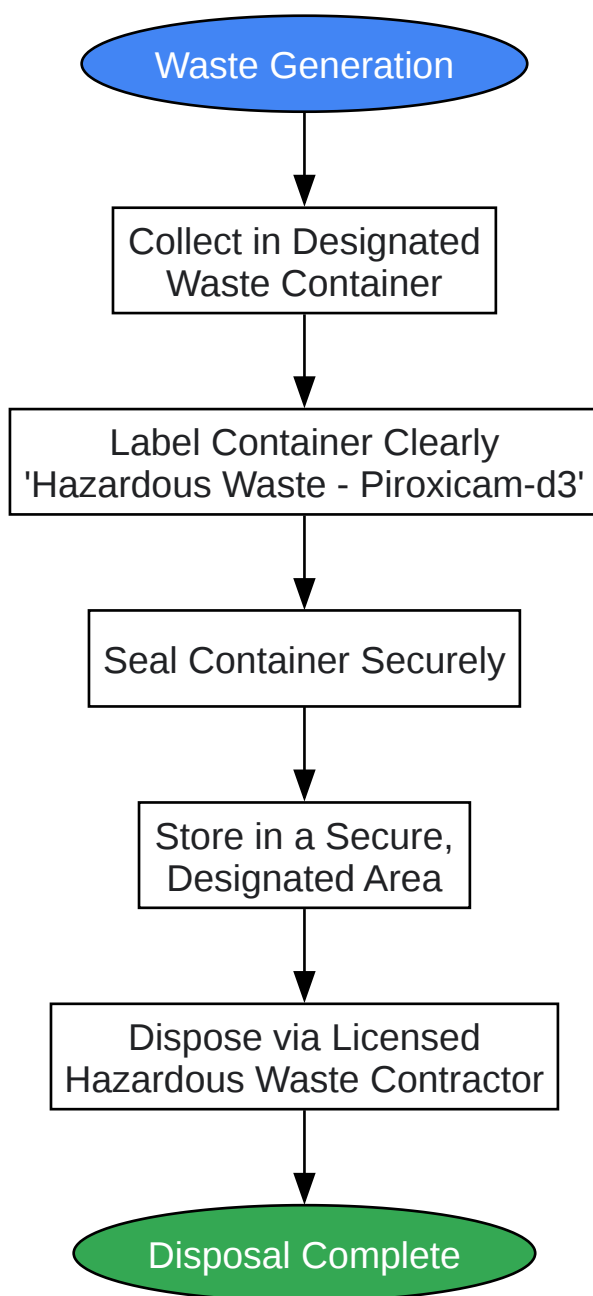
- Minor Spills:
 - Alert personnel in the immediate area.

- Wearing appropriate PPE, clean up the spill using dry-clean-up procedures to avoid generating dust[6].
- A damp cloth or a filtered vacuum can be used for cleaning up dry solids[3].
- Place the spilled material and any contaminated cleaning materials into a sealed container for disposal[6].
- Major Spills:
 - Evacuate non-essential personnel from the area[3].
 - Alert emergency responders and inform them of the nature of the hazard[6].
 - Only trained personnel with appropriate PPE, including respiratory protection, should undertake cleanup operations[3][9].
- First Aid:
 - If Swallowed: Do NOT induce vomiting. Immediately call a poison center or doctor[1][8].
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water[8].
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open[9].
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration[8].

Disposal Plan

All waste containing **Piroxicam-d3** must be treated as hazardous waste.

Disposal Workflow



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Caption: Disposal plan for **Piroxicam-d3** waste.

Disposal Protocol:

- Collect all solid and liquid waste containing **Piroxicam-d3** in a designated, leak-proof, and clearly labeled hazardous waste container.

- The label should include "Hazardous Waste" and the chemical name "**Piroxicam-d3**".
- Store the sealed waste container in a secure, designated area away from incompatible materials.
- Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations[10]. Do not empty into drains[10].

Physical and Chemical Properties

Understanding the properties of **Piroxicam-d3** is essential for safe handling.

Table 2: Physical and Chemical Data for **Piroxicam-d3**

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₀ D ₃ N ₃ O ₄ S	[11]
Molecular Weight	334.38 g/mol	[11]
Melting Point	193-195°C	[11]
Storage Condition	-20°C Freezer	[11]
Signal Word	Danger	[1][11]
Hazard Statements	H301 (Toxic if swallowed)	[1][11]

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